

Preparation and Storage of Lasalocid Stock Solutions for In Vitro Experiments

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| Compound of Interest | | |
|----------------------|-----------|-----------|
| Compound Name: | Lasalocid | |
| Cat. No.: | B15560107 | Get Quote |

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Lasalocid is a carboxylic polyether ionophore antibiotic derived from Streptomyces lasaliensis. It is widely utilized in veterinary medicine as a coccidiostat and has garnered interest in research for its broad-spectrum biological activities, including antibacterial, antiparasitic, and potential anticancer properties. **Lasalocid** functions by forming lipid-soluble complexes with mono- and divalent cations, such as K+, Na+, Ca2+, and Mg2+, and transporting them across biological membranes. This disruption of ion gradients leads to osmotic lysis in target organisms and affects various intracellular processes in mammalian cells, including vesicular trafficking and organelle homeostasis.

Proper preparation and storage of **Lasalocid** stock solutions are critical for obtaining reproducible and accurate experimental results. This document provides detailed protocols for the preparation of **Lasalocid** stock solutions and summarizes key data regarding its solubility, storage conditions, and working concentrations for in vitro studies.

Quantitative Data Summary Solubility of Lasalocid



Lasalocid is soluble in a variety of organic solvents. The choice of solvent is critical for achieving the desired stock concentration and ensuring compatibility with the experimental system.

| Solvent | Solubility (mg/mL) | Reference |
|-----------------------------|--------------------|-----------|
| Dimethyl Sulfoxide (DMSO) | 100 | [1][2] |
| Methanol | Soluble | [3][4] |
| Ethanol | Soluble | [3][4] |
| N,N-Dimethylformamide (DMF) | Soluble | [3] |
| Ethyl Acetate | Data not specified | [4] |
| Acetone | Data not specified | [4] |

Note: For **Lasalocid** sodium, solubility has been determined in methanol, ethanol, propan-2-ol, ethyl acetate, and acetone at various temperatures.[4]

Recommended Storage Conditions

Proper storage is essential to maintain the stability and activity of **Lasalocid**.

| Form | Storage Temperature | Duration | Reference |
|------------------------|------------------------|-----------|-----------|
| Solid Powder | -20°C | ≥ 4 years | [3] |
| Stock Solution in DMSO | -80°C | 6 months | [5] |
| Stock Solution in DMSO | -20°C | 1 month | [5] |

Typical Experimental Concentrations

The effective concentration of **Lasalocid** varies depending on the cell type and the biological effect being studied.



| Application | Cell Line | Concentration Range | Reference |
|------------------------|---------------------------|---------------------------------|-----------|
| Anti-toxin Activity | HeLa, HUVECs | 1 - 10 μΜ | [6] |
| Cytotoxicity Assay | HeLa, L929, HUVECs | ≤ 20 µM (for >80% viability) | [6] |
| Autophagy Modulation | HeLa (GFP-LC3B) | 2.5 μΜ | [6] |
| Anticancer Activity | PC-3, LNCaP | 0 - 5 μΜ | [5] |
| Anticoccidial Activity | Eimeria tenella | 0.01 - 10.0 μg/mL | [3] |
| Cytotoxicity (EC50) | Chicken Hepatoma (LMH) | 1 - 250 μΜ | [7] |
| Cytotoxicity (EC50) | Rat Myoblasts (L6) | 1 - 250 μΜ | [7] |

Experimental Protocols Preparation of a 10 mM Lasalocid Stock Solution in DMSO

Materials:

- Lasalocid (or Lasalocid Sodium) powder (MW: 590.8 g/mol for Lasalocid; 612.77 g/mol for Lasalocid Sodium)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sterile 0.22 μm syringe filter

Protocol:



· Calculate the required mass:

- To prepare 1 mL of a 10 mM stock solution of Lasalocid (MW = 590.8 g/mol), weigh out
 5.91 mg of Lasalocid powder.
- Calculation: 10 mmol/L * 1 L/1000 mL * 590.8 g/mol * 1000 mg/g * 1 mL = 5.91 mg

· Weighing:

- Tare a sterile microcentrifuge tube on an analytical balance.
- Carefully weigh the calculated amount of Lasalocid powder into the tube.

Dissolution:

- Add the appropriate volume of anhydrous DMSO to the tube (e.g., 1 mL for a 10 mM solution).
- Vortex the solution until the Lasalocid powder is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution if necessary.

Sterilization:

- For cell culture experiments, it is crucial to ensure the sterility of the stock solution.
- Sterilize the Lasalocid stock solution by passing it through a sterile 0.22 μm syringe filter into a new sterile cryovial. This step should be performed in a laminar flow hood to maintain sterility.

· Aliquoting and Storage:

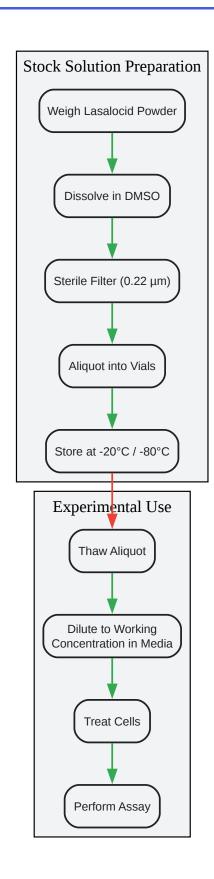
- Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.



- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5]
- Preparation of Working Solutions:
 - When ready to use, thaw an aliquot of the stock solution at room temperature.
 - Dilute the stock solution to the desired final concentration in the appropriate cell culture medium. Ensure that the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Visualizations Experimental Workflow



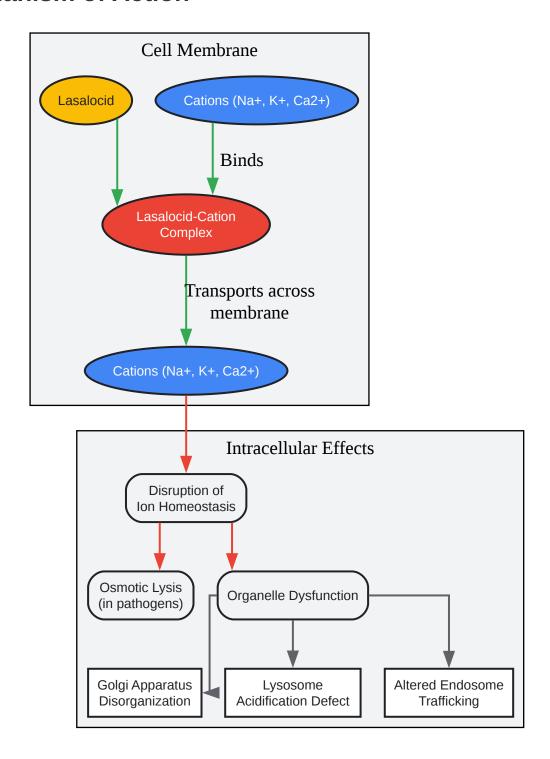


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Caption: Workflow for Lasalocid Stock Solution Preparation and Use.



Mechanism of Action



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Caption: Lasalocid's Ionophoric Mechanism and Cellular Effects.



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- To cite this document: BenchChem. [Preparation and Storage of Lasalocid Stock Solutions for In Vitro Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560107#preparation-and-storage-of-lasalocid-stock-solutions-for-experiments]

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